

A Comparative Guide to Lysosome-Targeted Fluorescent Probes for Gasotransmitter Detection

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Compound of Interest

Compound Name: LysoFP-NH2

Cat. No.: B1675796

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For researchers, scientists, and drug development professionals, the precise detection of signaling molecules within specific cellular compartments is paramount. This guide provides a detailed comparison of **LysoFP-NH2**, a fluorescent reporter for lysosomal carbon monoxide (CO), with other fluorescent probes designed to detect the gasotransmitters nitric oxide (NO) and hydrogen sulfide (H₂S) within the lysosome.

This document offers an objective analysis of these probes' performance, supported by available experimental data, to aid in the selection of the most suitable tool for your research needs.

Introduction to Lysosomal Gasotransmitter Probes

Gasotransmitters, including carbon monoxide (CO), nitric oxide (NO), and hydrogen sulfide (H₂S), are crucial signaling molecules involved in a myriad of physiological and pathological processes. The lysosome, a key cellular organelle for degradation and signaling, is increasingly recognized as a site of gasotransmitter activity. To elucidate the roles of these molecules in lysosomal function and related diseases, specific and sensitive detection methods are essential. This guide focuses on "turn-on" fluorescent probes, which exhibit a significant increase in fluorescence upon reacting with their target analyte, offering a high signal-to-noise ratio for cellular imaging.

Performance Comparison of Lysosome-Targeted Probes

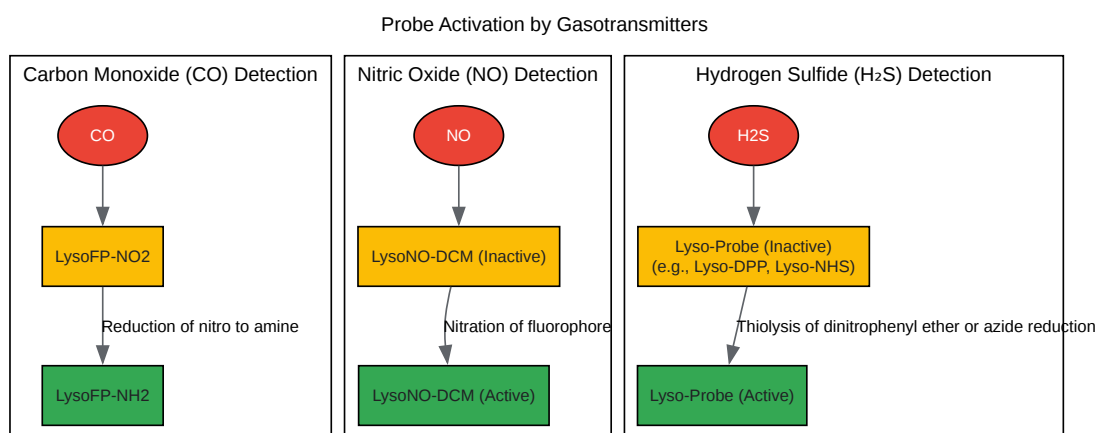
The selection of an appropriate fluorescent probe depends on several factors, including the target analyte, spectral properties, sensitivity, and specificity. The following table summarizes the key performance indicators for **LysoFP-NH2** and a selection of alternative lysosome-targeted probes for NO and H₂S.

Probe	Target Analyte	Fluorophore Class	Excitation (nm)	Emission (nm)	Quantum Yield (Φ)	Detection Limit	Co-localization Coefficient (vs. Lysosomal Marker)
LysoFP-NH ₂ (from LysoFP-NO ₂)	Carbon Monoxide (CO)	Naphthalimide	440	528	Data not available	Data not available	Data not available
LysoNO-DCM	Nitric Oxide (NO)	Dicyanomethylene-pyran	~468	~600	~0.43 (for DCM)	Data not available	0.92
dL-SiR-NO	Nitric Oxide (NO)	Silicon Rhodamine	~650	~670	Data not available	42 nM	Data not available
Lyso-DPP	Hydrogen Sulfide (H ₂ S)	1,3,5-triarylpyrazoline	Data not available	"Blue fluorescence"	Data not available	97.3 nM	Data not available
Lyso-NHS	Hydrogen Sulfide (H ₂ S)	Naphthalimide	Data not available	555	Data not available	Data not available	0.885
BDP-DNBS	Hydrogen Sulfide (H ₂ S)	BODIPY	Data not available	Data not available	Data not available	51 nM	Data not available

Note: Quantitative data such as quantum yield and detection limits are not always available in the literature for all probes. The provided data is based on the available research and may vary depending on experimental conditions.

Signaling Pathways and Probe Activation Mechanisms

The detection of gasotransmitters by these probes relies on specific chemical reactions that lead to a change in their fluorescent properties.



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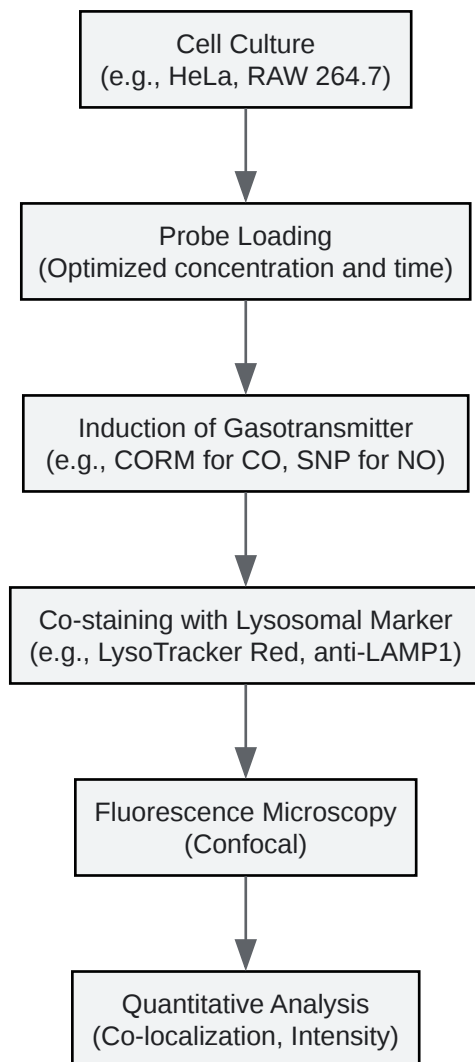
Probe activation mechanisms for different gasotransmitters.

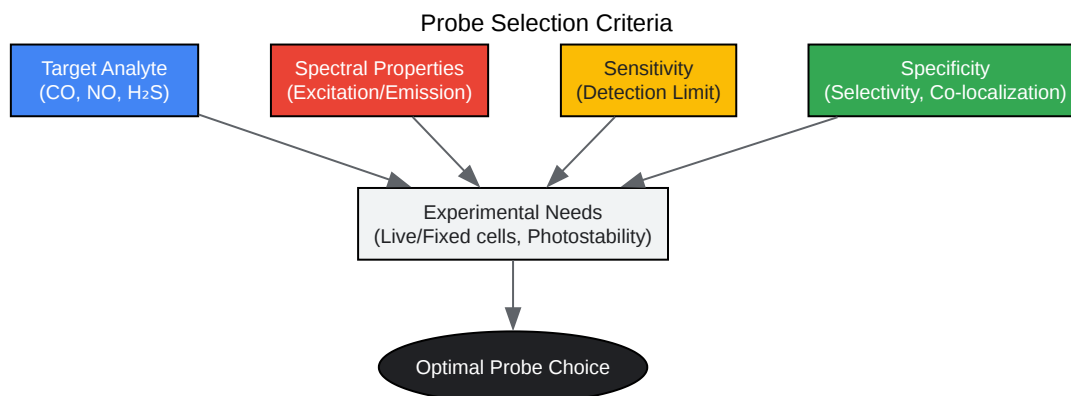
Experimental Protocols

Accurate and reproducible results depend on standardized experimental procedures. The following is a generalized workflow for evaluating the specificity and sensitivity of lysosome-targeted fluorescent probes.

General Experimental Workflow for Probe Evaluation

Workflow for Probe Specificity and Sensitivity Analysis





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